

Ilexoside D: A Technical Guide to its Chemical Structure, Isolation, and Biological Significance

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Compound of Interest

Compound Name: *Ilexoside D*

Cat. No.: *B8087320*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Ilexoside D, a triterpenoid saponin isolated from the roots of *Ilex pubescens* Hook. et Arn., has garnered interest for its potential therapeutic properties. This technical guide provides a comprehensive overview of the chemical structure of **Ilexoside D**, a detailed methodology for its isolation and structural elucidation, and an exploration of its known biological activities and associated signaling pathways. The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug discovery.

Chemical Structure and Properties

Ilexoside D is a complex glycoside with a triterpenoid aglycone core. Its chemical structure has been determined through extensive spectroscopic analysis.

Table 1: Chemical Properties of **Ilexoside D**

Property	Value	Source
Molecular Formula	C41H66O13	[1]
Molecular Weight	766.95 g/mol	[1]
CAS Number	109008-27-7	[1]
Appearance	White to off-white solid	[1]
Structure Classification	Terpenoids, Triterpenes	[1]

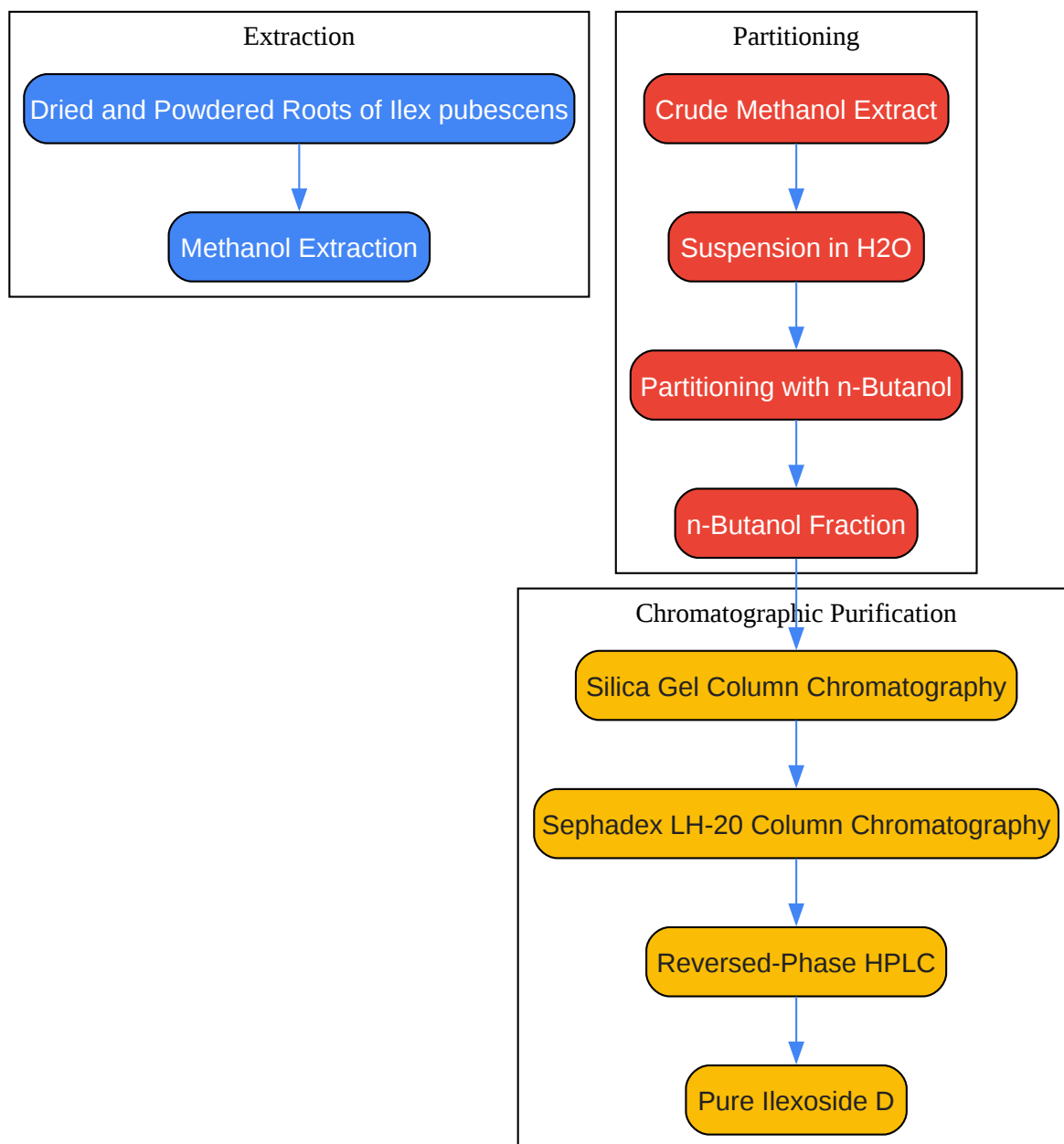
The structural backbone of **Ilexoside D** is a pentacyclic triterpene, a common feature among bioactive compounds isolated from the Ilex genus. The presence of multiple hydroxyl groups and sugar moieties contributes to its saponin character and likely plays a crucial role in its biological activity.

Experimental Protocols

The isolation and structural elucidation of **Ilexoside D** involve a series of chromatographic and spectroscopic techniques. The following is a generalized experimental workflow based on established methods for triterpenoid saponins from Ilex species.

Isolation of Ilexoside D

The isolation of **Ilexoside D** from the roots of Ilex pubescens typically follows a multi-step extraction and purification process.



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Figure 1. Experimental workflow for the isolation of **Ilexoside D**.

Structural Elucidation

The determination of the precise chemical structure of **Ilexoside D** relies on a combination of modern spectroscopic techniques.

Table 2: Spectroscopic Data for **Ilexoside D** Structure Elucidation

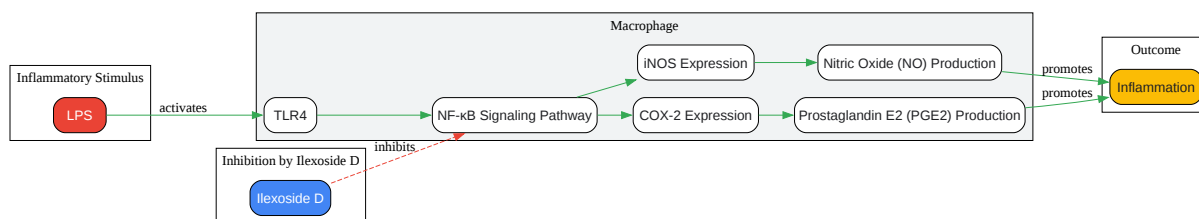
Technique	Purpose
Infrared (IR) Spectroscopy	Identification of functional groups (e.g., hydroxyl, carbonyl).
High-Resolution Mass Spectrometry (HR-MS)	Determination of the exact molecular weight and elemental composition.
^1H Nuclear Magnetic Resonance (^1H -NMR)	Provides information on the proton environment in the molecule.
^{13}C Nuclear Magnetic Resonance (^{13}C -NMR)	Provides information on the carbon skeleton of the molecule.
2D-NMR (COSY, HMQC, HMBC)	Establishes correlations between protons and carbons to assemble the final structure.

The collective data from these analyses allows for the unambiguous assignment of all atoms and stereocenters within the **Ilexoside D** molecule.

Biological Activity and Signaling Pathways

Triterpenoid saponins isolated from *Ilex pubescens* have demonstrated significant anti-inflammatory properties.[2] While the specific signaling cascade for **Ilexoside D** is a subject of ongoing research, the general mechanism for related compounds involves the modulation of key inflammatory mediators.

Studies on saponins from *Ilex* species have shown that they can inhibit the production of nitric oxide (NO) and prostaglandin E2 (PGE2) by suppressing the expression of inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2) in lipopolysaccharide (LPS)-stimulated macrophages.[2]



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Figure 2. Proposed anti-inflammatory signaling pathway of **Ilexoside D**.

Conclusion

Ilexoside D represents a promising natural product with potential for therapeutic development, particularly in the area of anti-inflammatory agents. This guide provides a foundational understanding of its chemical nature, methods for its isolation and characterization, and insights into its biological activities. Further research is warranted to fully elucidate the specific molecular targets and signaling pathways of **Ilexoside D**, which will be crucial for its future clinical applications.

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References

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- 2. Triterpenoid saponins with anti-inflammatory activities from Ilex pubescens roots - PubMed [pubmed.ncbi.nlm.nih.gov]
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